

An In-depth Technical Guide to the Physical Properties of 3,5-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanone

Cat. No.: B1585822

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **3,5-Dimethylcyclohexanone**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Physical Properties of 3,5-Dimethylcyclohexanone

The following table summarizes the reported physical properties of **3,5-Dimethylcyclohexanone**. It is important to note that slight variations in these values can be attributed to different experimental conditions and the isomeric mixture of the compound.

Property	Value	Units	Notes
Boiling Point	171-173[1]	°C	
	176	°C	
	182.5[2][3]	°C	at 760 mmHg
Density	0.882[2]	g/cm ³	
Specific Gravity	0.89	(20/20)	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid organic compound such as **3,5-Dimethylcyclohexanone**.

This method is suitable for small quantities of liquid and provides a relatively accurate measurement of the boiling point.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (e.g., fusion tube)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid for the bath (e.g., paraffin oil)
- Stand and clamps

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.[\[4\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube or oil bath, making sure the heating liquid level is above the sample level.[\[1\]](#)
- The apparatus is heated gently and evenly.[\[1\]](#)

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped when a continuous and rapid stream of bubbles is observed.[1]
- The liquid will begin to cool, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[1] This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.

The density of a liquid can be accurately determined by measuring the mass of a known volume.

Apparatus:

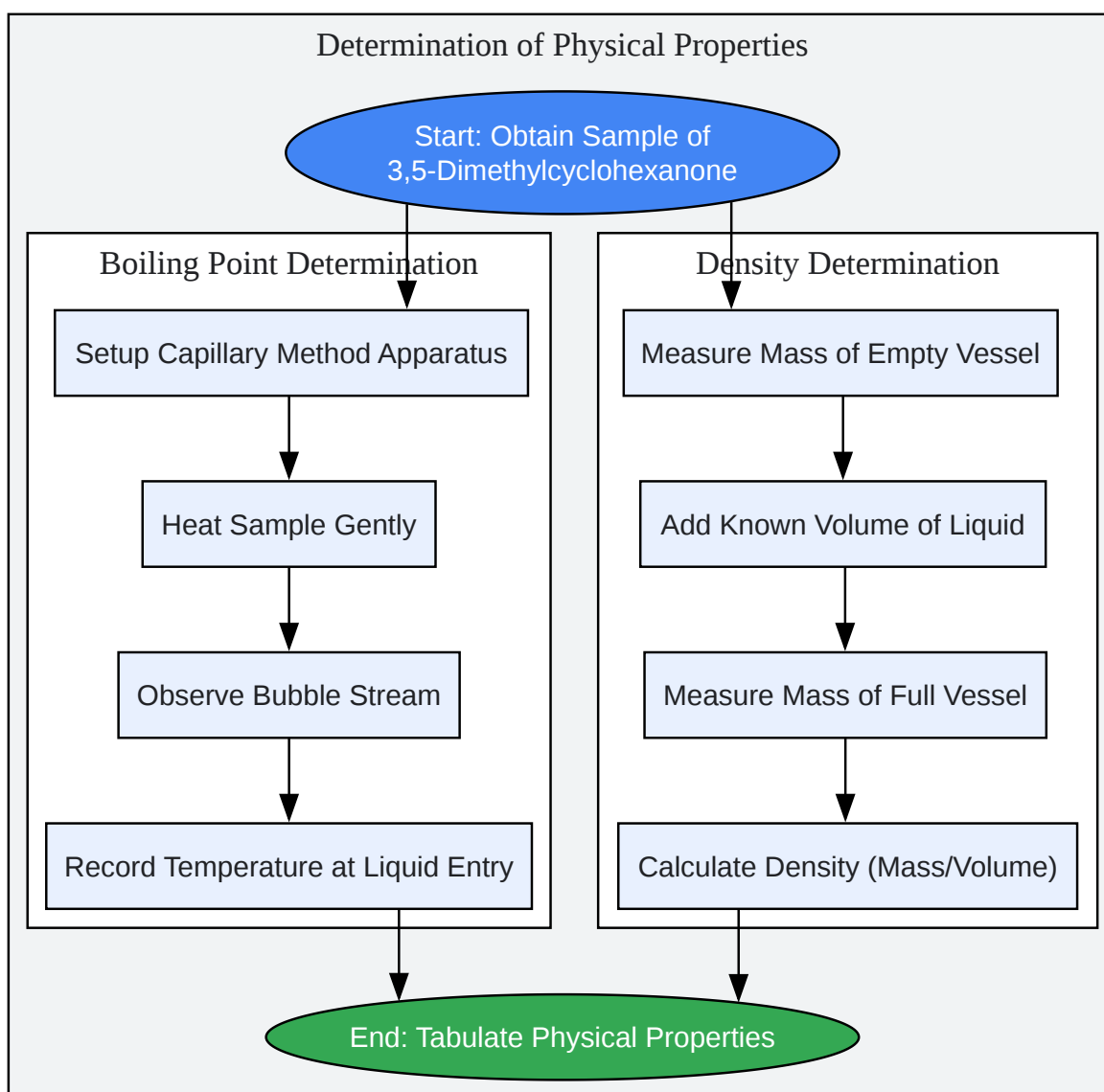
- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[2]
- The vessel is then filled with a known volume of the liquid sample. Care should be taken to read the volume from the bottom of the meniscus if using a graduated cylinder.[2]
- The mass of the vessel containing the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty vessel from the mass of the filled vessel.
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [2]
- For higher accuracy, this procedure should be repeated multiple times, and the average density calculated.[5] The temperature of the liquid should also be recorded as density is temperature-dependent.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the physical properties of **3,5-Dimethylcyclohexanone**.



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Caption: Workflow for Determining the Boiling Point and Density of **3,5-Dimethylcyclohexanone**.

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